

2-Chlorohexane CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Chlorohexane

Cat. No.: B1581597

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Technical Guide: 2-Chlorohexane

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chlorohexane is a secondary alkyl halide with the chemical formula $C_6H_{13}Cl$. As a chlorinated hydrocarbon, it serves as a versatile intermediate in organic synthesis and as a solvent for various applications. Its reactivity is primarily characterized by nucleophilic substitution and elimination reactions, making it a valuable precursor for the synthesis of other organic compounds, including alcohols, ethers, and alkenes. This document provides a comprehensive overview of **2-Chlorohexane**, including its chemical and physical properties, synthesis protocols, key reactions, and safety information.

Chemical and Physical Properties

The fundamental properties of **2-Chlorohexane** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value
CAS Number	638-28-8
Molecular Formula	C ₆ H ₁₃ Cl
Molecular Weight	120.62 g/mol
Appearance	Clear, colorless liquid
Density	0.8720 g/cm ³ at 20 °C[1]
Boiling Point	122.5 °C[1]
Melting Point	-35.1 °C (estimate)[1]
Solubility	Insoluble in water; soluble in organic solvents like hexane, benzene, and diethyl ether.[1]
Refractive Index	1.4150-1.4170

Synthesis of 2-Chlorohexane

2-Chlorohexane can be synthesized through several methods. The two primary laboratory-scale and industrial methods are nucleophilic substitution of 2-hexanol and free-radical chlorination of hexane.

Experimental Protocol: Synthesis from 2-Hexanol via Nucleophilic Substitution

This method involves the reaction of 2-hexanol with a chlorinating agent, such as thionyl chloride (SOCl₂) or concentrated hydrochloric acid (HCl). The use of thionyl chloride is often preferred for its clean reaction, with gaseous byproducts that are easily removed.

Materials:

- 2-Hexanol
- Thionyl chloride (SOCl₂)
- Pyridine (optional, as a base)

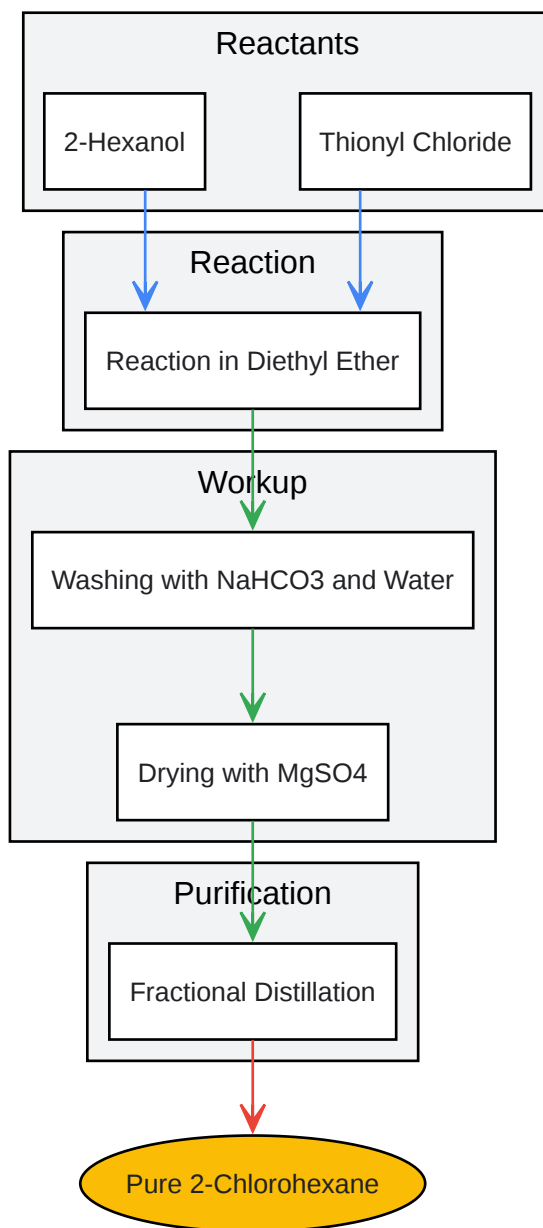
- Diethyl ether (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, place 2-hexanol and an equal molar amount of pyridine in diethyl ether.
- Cool the flask in an ice bath and slowly add thionyl chloride dropwise with constant stirring.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Gently reflux the mixture for one hour to ensure the reaction goes to completion.
- After cooling, carefully pour the reaction mixture into a separatory funnel containing cold water.
- Separate the organic layer and wash it with a saturated sodium bicarbonate solution, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and purify the **2-chlorohexane** by fractional distillation.

Synthesis Workflow Diagram

Synthesis of 2-Chlorohexane from 2-Hexanol

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-Chlorohexane**.

Key Chemical Reactions

2-Chlorohexane is a versatile substrate for a variety of chemical transformations, primarily nucleophilic substitution and elimination reactions.

Nucleophilic Substitution Reactions

The chlorine atom in **2-chlorohexane** can be displaced by a wide range of nucleophiles. This makes it a useful starting material for the synthesis of various functionalized hexanes.

Example: Synthesis of 2-Ethoxyhexane

2-Chlorohexane reacts with sodium ethoxide in ethanol to produce 2-ethoxyhexane via an S_N2 mechanism.

Experimental Protocol:

- Dissolve sodium metal in absolute ethanol to prepare a solution of sodium ethoxide.
- Add **2-chlorohexane** to the sodium ethoxide solution.
- Reflux the mixture for several hours.
- After the reaction is complete, cool the mixture and pour it into water.
- Extract the product with diethyl ether.
- Wash the ether layer with water, dry it over a suitable drying agent, and purify by distillation.

Elimination Reactions

When treated with a strong, sterically hindered base, **2-chlorohexane** undergoes an $E2$ elimination reaction to form a mixture of hexene isomers, with 2-hexene being the major product according to Zaitsev's rule.

Example: Dehydrohalogenation to 2-Hexene

Reacting **2-chlorohexane** with a strong base like potassium tert-butoxide in tert-butanol will favor the formation of 2-hexene.

Experimental Protocol:

- Dissolve potassium tert-butoxide in tert-butanol in a round-bottom flask.
- Add **2-chlorohexane** to the solution.
- Heat the mixture to reflux.
- The volatile hexene product can be distilled directly from the reaction mixture.
- Collect the distillate and wash it with water to remove any remaining tert-butanol.
- Dry the product over a suitable drying agent.

Safety and Handling

2-Chlorohexane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.^{[2][3]} It can cause skin and eye irritation.^[2] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this chemical.^{[2][4]}

GHS Hazard Statements:

- H226: Flammable liquid and vapor.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.^{[2][3][4]}
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[2][4]}
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[4]

Conclusion

2-Chlorohexane is a valuable chemical intermediate with well-defined properties and reactivity. Its utility in organic synthesis stems from its ability to undergo nucleophilic substitution and elimination reactions, providing access to a range of other functionalized organic molecules. Proper handling and adherence to safety protocols are essential when working with this compound. This guide provides a foundational understanding for researchers and professionals in the field of drug development and chemical synthesis.

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Address: 3281 E Guasti Rd

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